

A Comprehensive Technical Guide to the Safe Handling of Carbamazepine-d2,15N

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Compound of Interest

Compound Name: Carbamazepine-d2,15N

Cat. No.: B13845490

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions and handling procedures for **Carbamazepine-d2,15N**, an isotopically labeled form of the anticonvulsant drug Carbamazepine. Given its use in research and developmental settings, a thorough understanding of its properties and potential hazards is paramount to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This document outlines the material's physicochemical properties, toxicological data, recommended handling protocols, and emergency procedures.

Physicochemical and Toxicological Profile

Carbamazepine-d2,15N is a stable isotope-labeled version of Carbamazepine, where two hydrogen atoms have been replaced by deuterium and one nitrogen atom by a nitrogen-15 isotope.^{[1][2]} While the isotopic labeling provides a valuable tool for tracing and quantification in metabolic studies, the fundamental chemical properties and toxicological profile are considered to be closely aligned with the unlabeled parent compound.^{[3][4]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Carbamazepine and its isotopically labeled form.

Property	Value	Reference(s)
Chemical Name	5H-Dibenz[b,f]azepine-5-carboxamide-d ₂ ,15N	[1]
Molecular Formula	C ₁₅ H ₁₀ D ₂ ¹⁵ NNO	[1][2]
Molecular Weight	239.27 g/mol	[1][2]
Appearance	White to off-white or yellowish-white crystalline powder/solid	[5][6][7]
Melting Point	189-193°C	[7][8]
Boiling Point	411°C at 760 mmHg (decomposes)	[6][8]
Solubility	Practically insoluble in water; soluble in acetone, alcohol, chloroform, and dichloromethane.	[6][7][8]
Storage Temperature	2°C to 8°C, protected from moisture.	[9][10]

Toxicological Data and Hazard Identification

Carbamazepine is classified as a hazardous substance.[11] The isotopically labeled version should be handled with the same level of caution.

Hazard Class	GHS Classification	Precautionary Statement(s)	Reference(s)
Acute Toxicity (Oral)	Harmful if swallowed (Category 4)	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[12][13]
Respiratory Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled (Category 1)	P261: Avoid breathing dust. P342+P311: If experiencing respiratory symptoms: Call a POISON CENTER or doctor/physician.	[10][12]
Skin Sensitization	May cause an allergic skin reaction (Category 1)	P272: Contaminated work clothing should not be allowed out of the workplace. P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[10][12]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child (Category 2)	P201: Obtain special instructions before use. P202: Do not handle until all safety precautions have been read and understood.	[9][12]
Carcinogenicity	Suspected of causing cancer (Category 2)	P201: Obtain special instructions before use.	[9]
Specific Target Organ Toxicity (Repeated)	May cause damage to organs through	P314: Get medical advice/attention if you	[9]

Exposure)	prolonged or repeated	feel unwell.
	exposure (Category 2)	

Toxicity Thresholds:

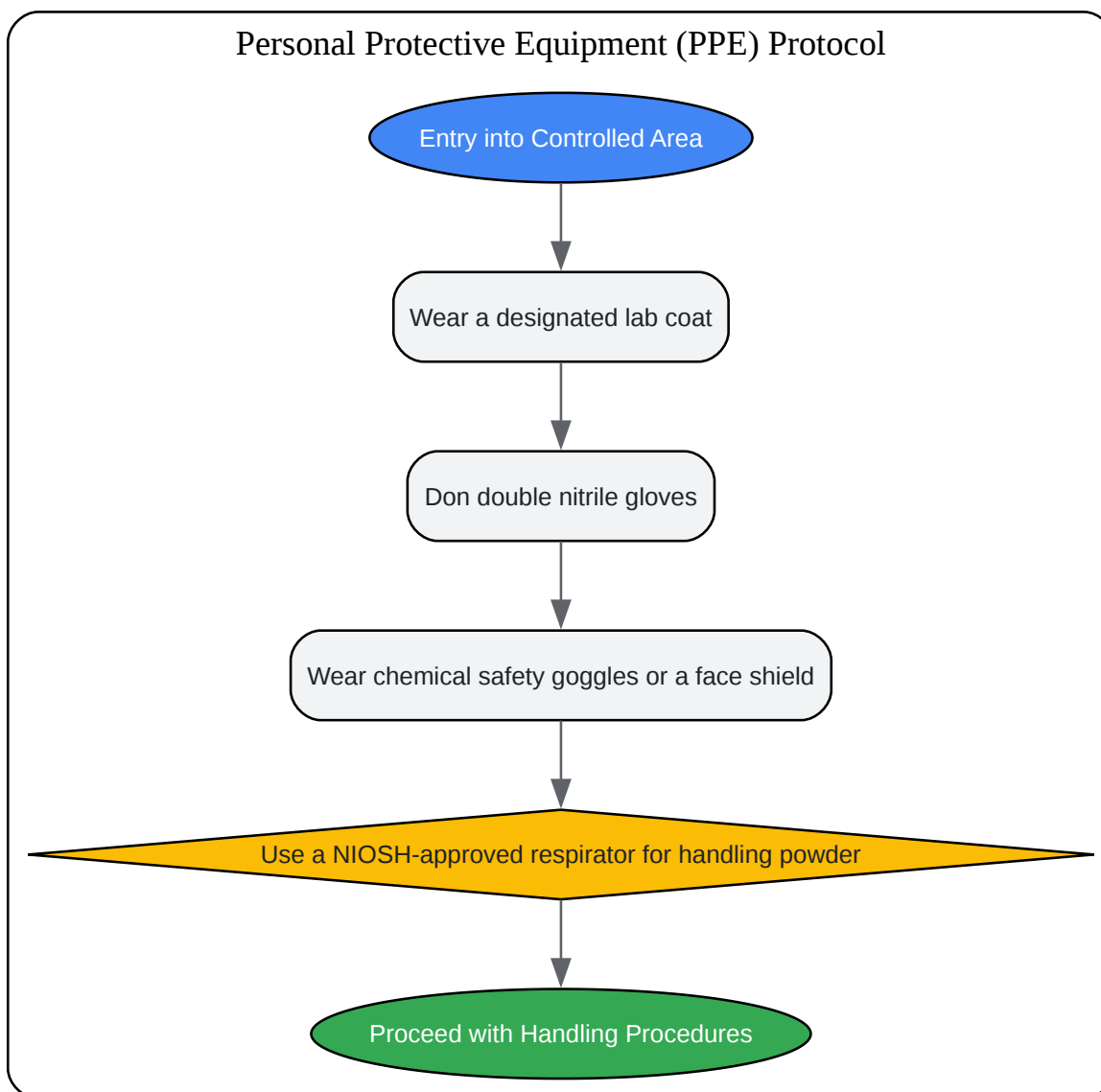
- Therapeutic Range: 8 – 12 mg/L (34 – 51 micromol/L)[[14](#)]
- Toxic Levels: >12 mg/L (ataxia and nystagmus), >20 mg/L (CNS and anticholinergic effects), >40 mg/L (coma, seizures, cardiac abnormalities)[[14](#)][[15](#)]
- LD50 (Oral, rat): 1957 mg/kg[[11](#)]

Experimental Protocols and Safe Handling

Adherence to strict safety protocols is mandatory when working with **Carbamazepine-d2,15N**. The following procedures are based on established guidelines for handling hazardous and isotopically labeled compounds.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical to minimize exposure.



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Caption: Recommended PPE workflow before handling **Carbamazepine-d2,15N**.

Engineering Controls and Laboratory Practices

- Ventilation: All handling of solid **Carbamazepine-d2,15N** should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.^{[16][17]}
- Weighing: Use an analytical balance within a ventilated enclosure. Utilize anti-static techniques to prevent dispersal of the fine powder.

- **Solution Preparation:** When dissolving the compound, add the solvent slowly to the solid to avoid splashing. Cap containers tightly.
- **Housekeeping:** Clean work surfaces thoroughly after each use. Wet wiping is preferred over dry sweeping to prevent dust generation.[\[11\]](#)
- **Waste Disposal:** Dispose of all contaminated materials (gloves, wipes, pipette tips) as hazardous chemical waste in accordance with local, state, and federal regulations.[\[9\]](#)[\[10\]](#)

First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Measures	Reference(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[13] [16]
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.	[13] [16]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	[13] [16]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[13] [16]

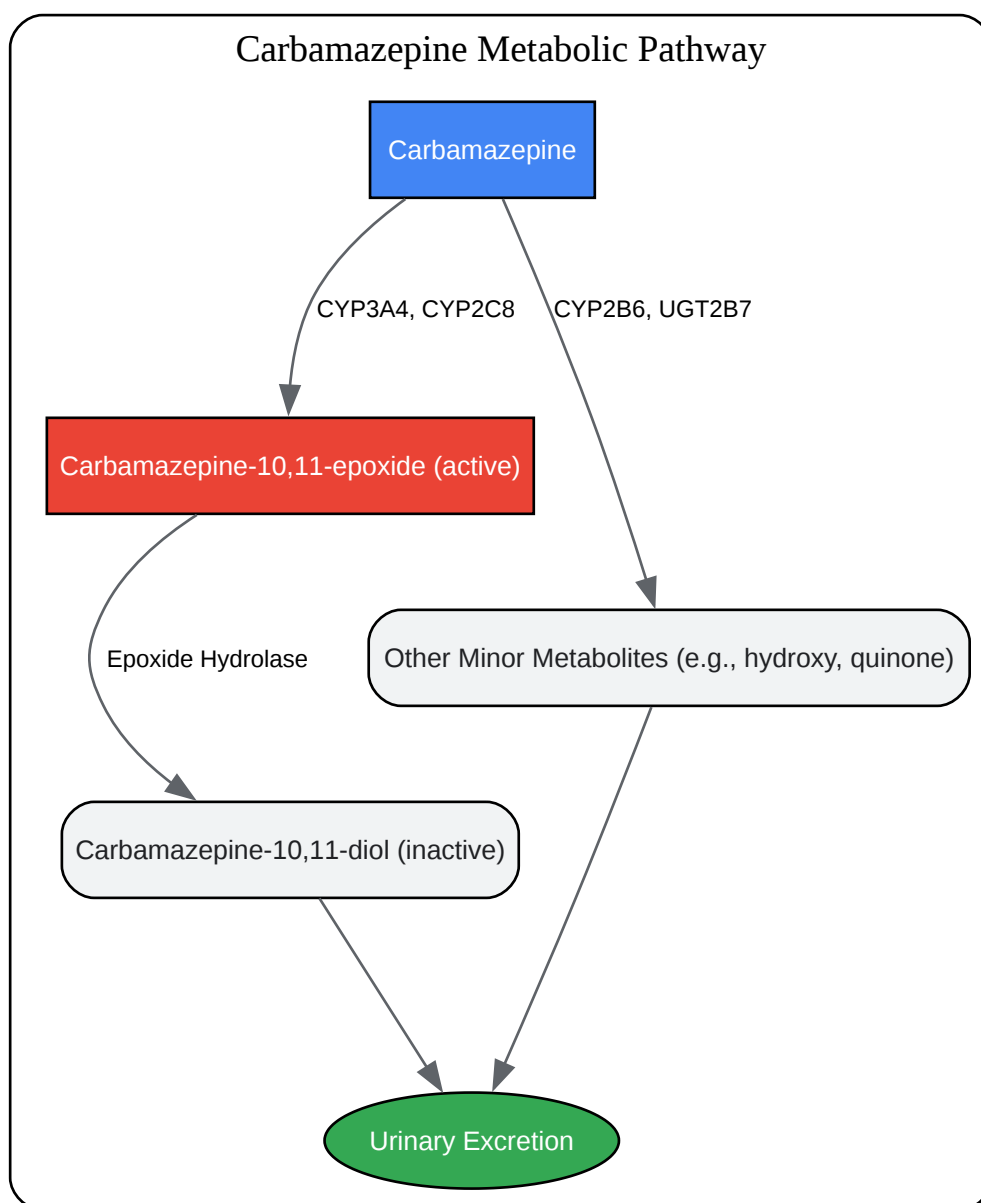
Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- For small spills, gently cover with an absorbent material to avoid raising dust.
- Carefully collect the spilled material and place it in a sealed container for hazardous waste disposal.[\[11\]](#)[\[13\]](#)

- Clean the spill area with a suitable detergent and water.

Metabolic Pathway of Carbamazepine

Carbamazepine is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme system.[18][19] The major metabolic pathway involves the formation of an active epoxide metabolite. Understanding this pathway is crucial for interpreting experimental results using **Carbamazepine-d2,15N**.



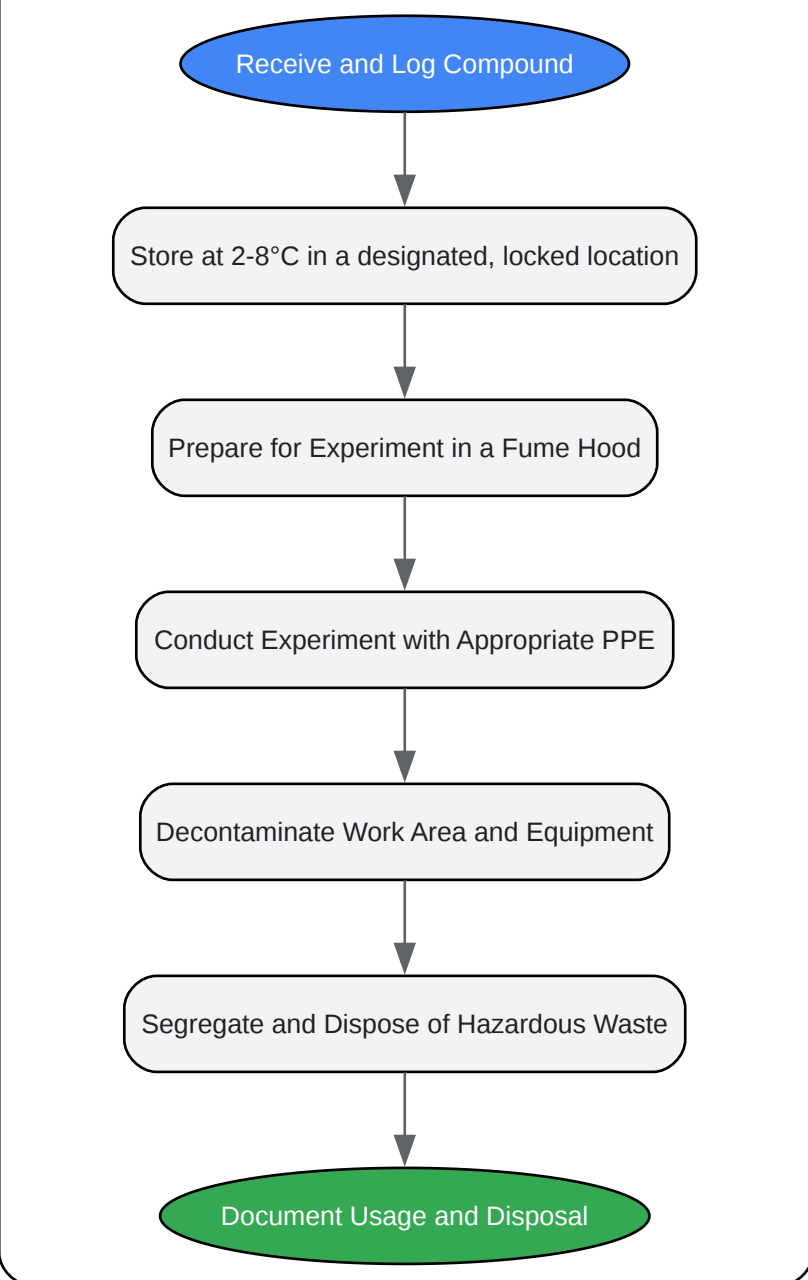
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Caption: Major metabolic pathway of Carbamazepine in the liver.

Logical Workflow for Safe Handling

A systematic approach to handling **Carbamazepine-d₂,¹⁵N** from receipt to disposal is essential for maintaining a safe research environment.

Safe Handling Workflow for Carbamazepine-d₂,¹⁵N



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Caption: A logical workflow for the safe handling of **Carbamazepine-d2,15N**.

By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can mitigate the risks associated with **Carbamazepine-d2,15N** and ensure a safe and productive research environment.

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